

# (Hydroxymethyl)phosphonic Acid: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: (Hydroxymethyl)phosphonic acid

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**(Hydroxymethyl)phosphonic acid** (HMPA), a structurally simple organophosphorus compound, holds interest in various scientific domains due to its role as a phosphonopyruvate hydrolase inhibitor and its potential applications in medicinal chemistry and materials science. [1] A thorough understanding of its solubility and stability is paramount for its effective use in research and development. This technical guide provides a comprehensive overview of the known solubility and stability characteristics of HMPA, outlines detailed experimental protocols for their determination, and presents logical workflows to guide researchers in generating precise data.

## Core Properties of (Hydroxymethyl)phosphonic Acid

**(Hydroxymethyl)phosphonic acid** is a white, non-volatile solid.[2] Its fundamental physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	CH <sub>5</sub> O <sub>4</sub> P	[1]
Molecular Weight	112.02 g/mol	[1]
Melting Point	84.5-86 °C	[3]
Density	1.655 g/cm <sup>3</sup> @ 25.5 °C	[3]
pKa	2.58 ± 0.10	[3]

## Solubility Profile

Quantitative solubility data for **(hydroxymethyl)phosphonic acid** in a range of solvents is not extensively documented in publicly available literature. However, based on the general behavior of phosphonic acids and the high water solubility of its diethyl ester derivative (500 g/L at 20°C), a qualitative and predicted solubility profile can be established.[2][4][5] Phosphonic acids are generally characterized by their poor solubility in non-polar organic solvents and good solubility in water and alcohols.[2]

Solvent	Predicted Solubility	Notes
Water	High	Phosphonic acids are known to be soluble in water.[2] The diethyl ester of HMPA is highly water-soluble, suggesting the parent acid will also be readily soluble.[4][5]
Methanol	Soluble	Phosphonic acids are generally soluble in common alcohols.[2]
Ethanol	Soluble	Phosphonic acids are generally soluble in common alcohols.[2]
Acetone	Poorly Soluble	Expected to have low solubility, typical for phosphonic acids in non-polar organic solvents.[2]
Chloroform	Poorly Soluble	Expected to have low solubility, typical for phosphonic acids in non-polar organic solvents.[2]
Toluene	Poorly Soluble	Expected to have low solubility, typical for phosphonic acids in non-polar organic solvents.[2]

## Stability Characteristics

The stability of **(hydroxymethyl)phosphonic acid** is influenced by several factors, including pH, temperature, and the presence of oxidizing agents. While specific kinetic data for HMPA is scarce, the general degradation pathways for phosphonates provide a framework for understanding its stability.

Condition	Stability Profile	Potential Degradation Products
pH	Exhibits greatest stability in the neutral pH range.[6] Hydrolysis is accelerated under strongly acidic or alkaline conditions.[6][7][8]	Formaldehyde and phosphoric acid (via C-P bond cleavage).
Temperature	Susceptible to thermal degradation at elevated temperatures.[9] Decomposition of phosphonates often involves the elimination of a phosphorus acid.[10]	Volatile phosphorus-containing compounds, carbon oxides.
Oxidative Stress	The C-P bond in phosphonic acids can be cleaved under certain oxidative conditions (e.g., in the presence of Mn(II) and O <sub>2</sub> ).[11]	Formaldehyde and phosphoric acid.
Light	While not specifically documented for HMPA, photolytic degradation is a potential pathway for some organophosphorus compounds.	Not specifically known.

## Experimental Protocols

To empower researchers to generate specific and reliable data for **(hydroxymethyl)phosphonic acid**, the following detailed experimental protocols are provided. These are adapted from established methods for analogous compounds.

### Protocol 1: Determination of Aqueous and Organic Solvent Solubility by the Isothermal Saturation Method

This protocol details the determination of the solubility of **(hydroxymethyl)phosphonic acid** in various solvents at different temperatures.

Materials:

- **(Hydroxymethyl)phosphonic acid**, solid
- Selected solvents (e.g., water, methanol, ethanol, acetone)
- Jacketed glass vessel with a magnetic stirrer
- Constant temperature water bath
- Analytical balance
- Syringe filters (0.45  $\mu\text{m}$ )
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., ELSD or a UV detector if a chromophore is introduced via derivatization) or a validated titration method.

Procedure:

- **Equilibrium Setup:** Add an excess amount of solid **(hydroxymethyl)phosphonic acid** to a known volume of the selected solvent in the jacketed glass vessel.
- **Temperature Control:** Circulate water from the constant temperature bath through the jacket of the vessel to maintain the desired temperature (e.g., 25°C, 37°C, 50°C).
- **Equilibration:** Stir the suspension vigorously using the magnetic stirrer for a sufficient time to reach equilibrium (e.g., 24-48 hours). Periodically take samples to ensure the concentration has plateaued.
- **Sample Collection:** Once equilibrium is reached, stop stirring and allow the solid to settle for at least 2 hours.
- **Filtration:** Carefully withdraw a known volume of the supernatant using a syringe and immediately filter it through a 0.45  $\mu\text{m}$  syringe filter to remove any undissolved solid.

- Quantification: Dilute the filtered saturated solution with a suitable solvent and quantify the concentration of **(hydroxymethyl)phosphonic acid** using a pre-validated analytical method such as HPLC-ELSD or a titration method.
- Data Analysis: Calculate the solubility in terms of g/L or mol/L at the tested temperature. Repeat the procedure for each solvent and temperature.

## Protocol 2: Stability Assessment by a Stability-Indicating HPLC Method

This protocol outlines a general method for determining the stability of **(hydroxymethyl)phosphonic acid** under various stress conditions (pH, temperature, oxidation).

Materials:

- **(Hydroxymethyl)phosphonic acid**
- Aqueous buffers of desired pH (e.g., pH 2, 7, 9)
- Hydrogen peroxide solution (3%)
- HPLC system with a suitable detector (e.g., ELSD)
- C18 reversed-phase HPLC column
- HPLC grade water and acetonitrile
- Forced degradation chambers (e.g., oven, photostability chamber)

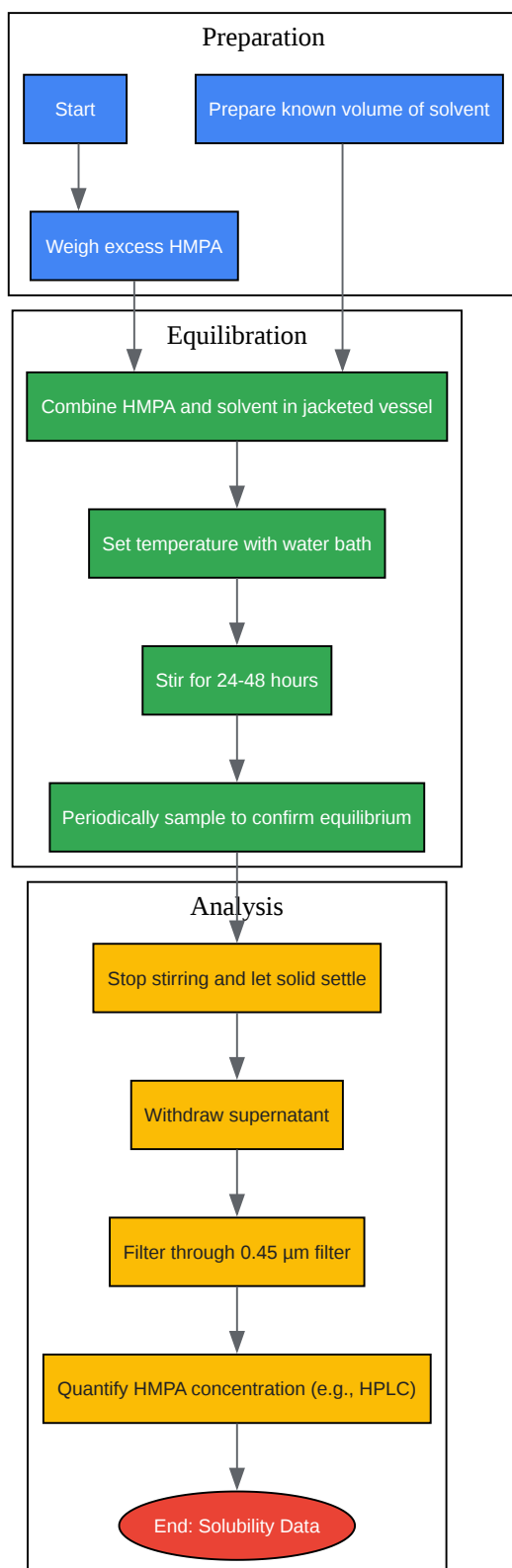
Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **(hydroxymethyl)phosphonic acid** in water at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:

- Hydrolytic Stability: Dilute the stock solution with the different pH buffers to a final concentration (e.g., 100 µg/mL). Incubate these solutions at a set temperature (e.g., 60°C).
- Oxidative Stability: Mix the stock solution with a 3% hydrogen peroxide solution and keep it at room temperature.
- Thermal Stability: Store the solid compound in an oven at an elevated temperature (e.g., 80°C). Also, incubate a solution of the compound in a neutral buffer at the same temperature.
- Photostability: Expose the solid compound and a solution in a neutral buffer to light in a photostability chamber.
- Time Points: At specified time intervals (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw an aliquot from each stress condition.
- Sample Preparation: Neutralize the acidic and basic samples. Dilute all samples to a suitable concentration for HPLC analysis.
- HPLC Analysis: Inject the samples onto the HPLC system. Use a suitable mobile phase to separate the parent compound from any degradation products. An HPLC-ELSD method similar to that used for methylphosphonic acid could be a good starting point.[\[12\]](#)
- Data Analysis: Identify and quantify the peak corresponding to **(hydroxymethyl)phosphonic acid** and any degradation products. Plot the percentage of the remaining parent compound against time to determine the stability profile and calculate the degradation rate constant and half-life under each condition.

## Visualizing Experimental Workflows

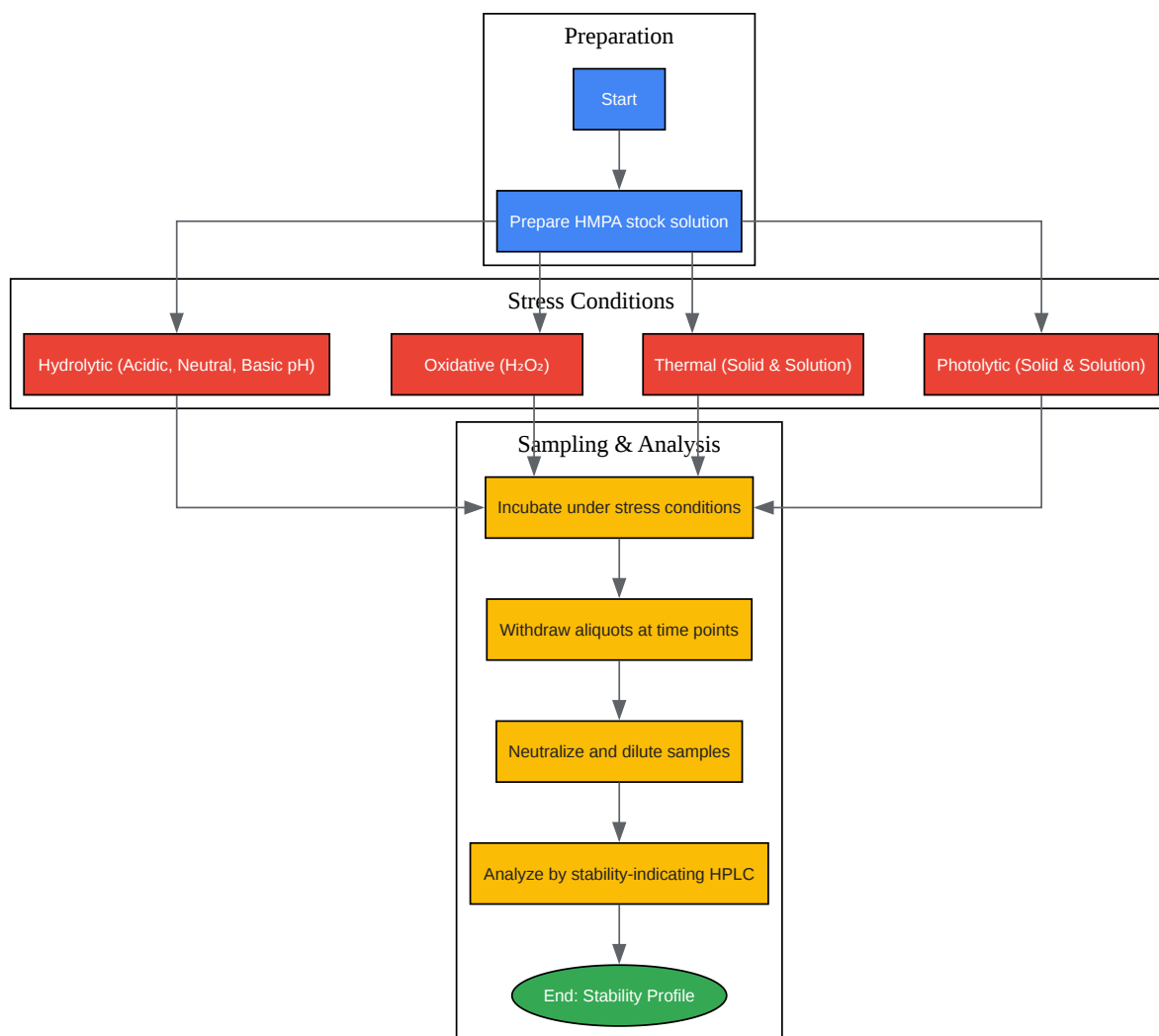
To aid in the conceptualization and execution of these experimental protocols, the following diagrams illustrate the logical flow of the solubility and stability studies.



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Caption: Experimental workflow for determining the solubility of **(Hydroxymethyl)phosphonic acid**.



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Caption: Workflow for assessing the stability of **(Hydroxymethyl)phosphonic acid** under various stress conditions.

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